

# how to dissolve SL 0101-1 in DMSO for experiments

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Compound of Interest		
Compound Name:	SL 0101-1	
Cat. No.:	B1681813	Get Quote

**Application Notes: SL 0101-1** 

Introduction

**SL 0101-1** is a cell-permeable kaempferol glycoside that functions as a selective, reversible, and ATP-competitive inhibitor of the p90 ribosomal S6 kinase (RSK) family of serine/threonine kinases.[1][2][3] It demonstrates potent inhibitory activity, particularly against RSK2, with an IC50 value of 89 nM.[4][5] Notably, **SL 0101-1** does not inhibit upstream kinases in the MAPK pathway, such as MEK, Raf, and PKC, making it a specific tool for studying RSK-mediated signaling. Research has shown that **SL 0101-1** can inhibit the proliferation of human breast cancer cells (MCF-7) by inducing a cell cycle block at the G1 phase, highlighting its potential in cancer research.[1][2][3]

Mechanism of Action

**SL 0101-1** exerts its inhibitory effect by competing with ATP for the binding site on the RSK kinase domain. RSK is a key downstream effector of the Ras/MAPK signaling cascade. Upon activation by ERK1/2, RSK phosphorylates a multitude of cytoplasmic and nuclear substrates, thereby regulating diverse cellular processes including cell growth, proliferation, survival, and motility. By specifically inhibiting RSK, **SL 0101-1** allows for the targeted investigation of these downstream signaling events.

### **Quantitative Data Summary**



The following table summarizes the key chemical and physical properties of SL 0101-1.

Property	Value	Citations
Molecular Weight	516.46 g/mol	[1]
Molecular Formula	C25H24O12	[1]
CAS Number	77307-50-7	[1]
Purity	≥95%	[5]
IC50	89 nM for RSK2	[4][5]
Solubility in DMSO	Soluble to 10 mM (5.16 mg/mL).[5] Other sources report lower solubility values of ~0.16 mg/mL.[1][6][7] It is advisable to test solubility empirically.	
Storage (Powder)	Store at -20°C for up to 2-3 years.	[4][8]
Storage (DMSO Stock)	Store in aliquots at -20°C for up to 1 month or -80°C for up to 6 months.[1][4][5][8] Avoid repeated freeze-thaw cycles. [1][8]	

### **Experimental Protocols**

## Protocol 1: Preparation of a 10 mM SL 0101-1 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **SL 0101-1**.

#### Materials:

• **SL 0101-1** powder (M.Wt: 516.46)



- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)

#### Procedure:

- Weighing: Accurately weigh out 1 mg of SL 0101-1 powder and transfer it to a sterile microcentrifuge tube. Handle the powder in a chemical fume hood.
- Solvent Addition: To prepare a 10 mM stock solution, calculate the required volume of DMSO:
  - Volume (μL) = (Mass (mg) / Molecular Weight (g/mol)) \* 1,000,000 / Concentration (mM)
  - Volume (μL) = (1 / 516.46) \* 1,000,000 / 10 = 193.6 μL
  - Add 193.6 μL of sterile DMSO to the microcentrifuge tube containing the SL 0101-1 powder.
- Dissolution: Tightly cap the tube and vortex vigorously for 1-2 minutes to dissolve the compound.
- Enhancing Solubility (Optional): If the compound does not fully dissolve, warm the solution to 37°C for a few minutes and sonicate in an ultrasonic water bath for 5-10 minutes.[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][4][5]

## Protocol 2: Preparation of Working Solutions for Cell Culture Experiments



This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium.

#### Materials:

- 10 mM SL 0101-1 stock solution in DMSO
- Pre-warmed, complete cell culture medium
- Sterile pipette tips and tubes

#### Procedure:

- Thaw Stock Solution: Thaw one aliquot of the 10 mM SL 0101-1 stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution required to achieve the desired final concentration in your experiment. For example, to treat cells in 10 mL of medium with a final concentration of 10 μM **SL 0101-1**:
  - Use the formula: C₁V₁ = C₂V₂
  - $\circ$  (10 mM) \* V<sub>1</sub> = (10  $\mu$ M) \* (10 mL)
  - $\circ$  (10,000  $\mu$ M) \* V<sub>1</sub> = (10  $\mu$ M) \* (10,000  $\mu$ L)
  - $V_1 = 10 \mu L$
- Dilution in Medium: It is critical to add the DMSO stock solution to the culture medium, not the other way around, to prevent precipitation.[9]
  - $\circ$  Pipette 10  $\mu$ L of the 10 mM stock solution and add it dropwise into the 10 mL of prewarmed cell culture medium while gently swirling the medium.[10] This ensures rapid and even dispersion.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.[8][9] In the example above, the final

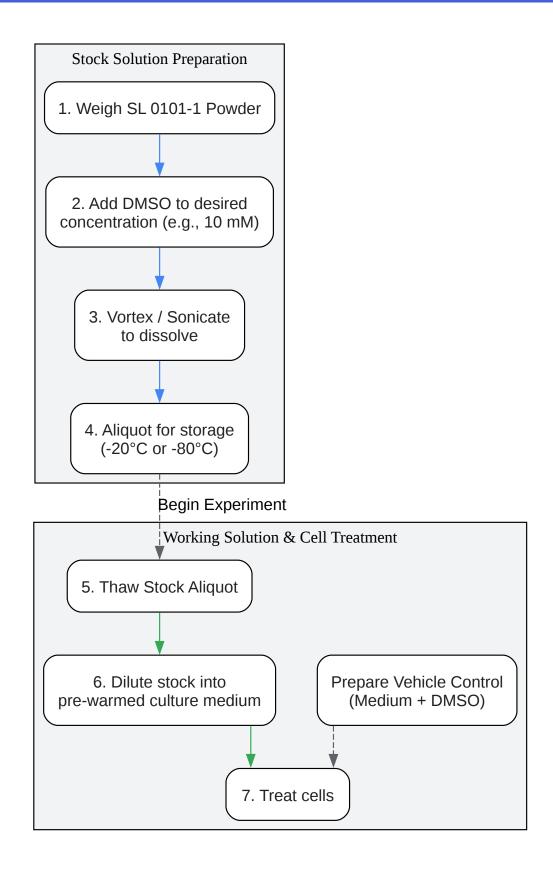


DMSO concentration is 0.1% (10  $\mu$ L in 10 mL), which is generally considered safe for most cell lines.

- Vehicle Control: Prepare a vehicle control by adding the same volume of pure DMSO (in this case, 10 μL) to an equivalent volume of culture medium (10 mL). This is essential to differentiate the effects of the compound from any potential effects of the solvent.[9]
- Cell Treatment: Remove the existing medium from your cells and replace it with the medium containing the desired concentration of SL 0101-1 or the vehicle control. Incubate for the specified experimental duration.

## Visualizations SL 0101-1 Experimental Workflow



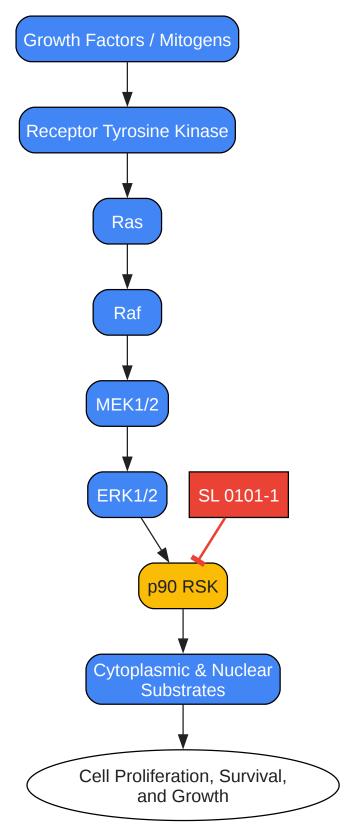


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Caption: Workflow for preparing and using **SL 0101-1** in experiments.



## **SL 0101-1** Inhibition of the MAPK/RSK Signaling Pathway





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Caption: **SL 0101-1** selectively inhibits RSK, a downstream kinase of the MAPK pathway.

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